(3-Bromophenyl)methyl 2-nitrobenzoate IUPAC name

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(3-Bromophenyl)methyl 2-nitrobenzoate*
Cat. No.:	*B5631247*

Get Quote

Title: Structural Elucidation and Synthetic Utility of **(3-Bromophenyl)methyl 2-nitrobenzoate**: A Technical Guide

Abstract This technical guide provides a comprehensive analysis of **(3-bromophenyl)methyl 2-nitrobenzoate**, a bifunctional ester intermediate valuable in medicinal chemistry and materials science. We explore its IUPAC nomenclature logic, define a robust synthetic protocol via nucleophilic acyl substitution, and outline its utility as a scaffold for cross-coupling and reductive cyclization reactions.

Part 1: Nomenclature & Structural Analysis

The name **(3-Bromophenyl)methyl 2-nitrobenzoate** is a semi-systematic IUPAC designation that describes an ester formed between a specific benzyl alcohol and a benzoic acid derivative.

Deconstruction of the IUPAC Name

To ensure structural fidelity, we must dissect the name into its constituent parent and substituent groups.

© 2026 BenchChem. All rights reserved.

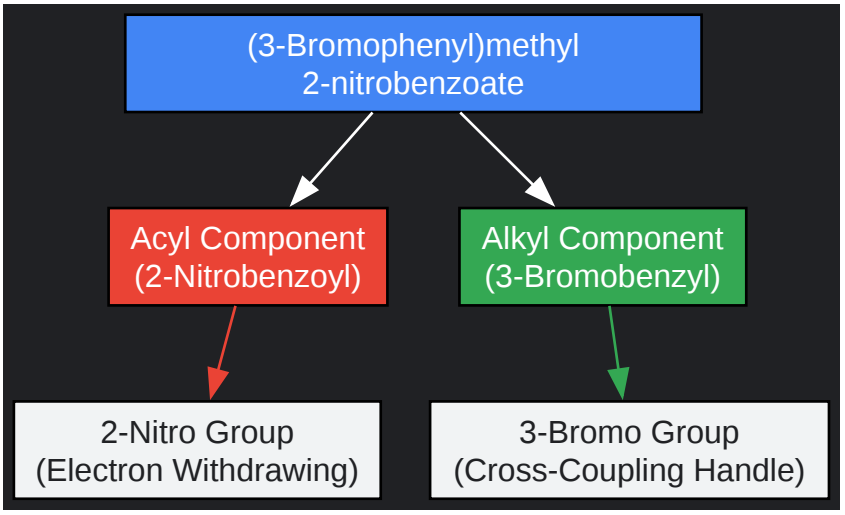
- The Carboxylate (Acyl) Component: "2-nitrobenzoate"[1]
  - Parent: Benzoic acid (
).
  - Substituent: A nitro group (
) at the ortho (2-) position relative to the carbonyl carbon.
  - Electronic Effect: The 2-nitro group exerts a strong electron-withdrawing effect (
) and a steric "ortho effect," which influences the hydrolytic stability of the ester.
- The Alkyl (Alcohol) Component: "(3-Bromophenyl)methyl"
  - Parent: Methyl group (
) attached to the ester oxygen.
  - Substituent: A 3-bromophenyl group attached to the methyl carbon.[2]
  - Common Name: This entire group is the 3-bromobenzyl moiety.
  - Connectivity: The bromine is in the meta (3-) position relative to the benzylic carbon.

Systematic Synonym: 3-Bromobenzyl 2-nitrobenzoate.

Structural Diagram (DOT)

The following diagram visualizes the hierarchical breakdown of the molecule's nomenclature.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Hierarchical decomposition of the IUPAC name into functional modules.

Part 2: Synthetic Protocols

While various esterification methods exist (e.g., Fischer, Steglich), the Acyl Chloride Method is recommended for this substrate. The steric bulk of the ortho-nitro group can retard direct Fischer esterification, making the highly reactive acid chloride the preferred electrophile.

Reaction Scheme

Materials & Reagents Table

© 2026 BenchChem. All rights reserved.

Reagent	Role	Equiv.	Notes
2-Nitrobenzoyl chloride	Electrophile	1.1	Moisture sensitive; handle under .
3-Bromobenzyl alcohol	Nucleophile	1.0	Limiting reagent.
Triethylamine (TEA)	Base	1.5	Scavenges HCl; pyridine can also be used.
DMAP	Catalyst	0.1	(Optional) Accelerates reaction via acyl-pyridinium intermediate.
Dichloromethane (DCM)	Solvent	-	Anhydrous; 0.2 M concentration.

Step-by-Step Methodology

- Preparation: Flame-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar and nitrogen inlet.
- Solubilization: Dissolve 3-bromobenzyl alcohol (10 mmol) in anhydrous DCM (50 mL). Add Triethylamine (15 mmol) and DMAP (1 mmol).
- Addition: Cool the solution to 0°C (ice bath). Add 2-nitrobenzoyl chloride (11 mmol) portion-wise or as a solution in DCM over 15 minutes.
    - Why: Controlling the exotherm prevents side reactions and decomposition of the acid chloride.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4–6 hours. Monitor by TLC (Eluent: 20% EtOAc/Hexanes).
- Workup:

© 2026 BenchChem. All rights reserved.

- Quench with saturated aqueous

  (removes unreacted acid/acid chloride).
- Wash organic layer with 1M HCl (removes excess TEA/DMAP).
- Wash with Brine, dry over

  , and concentrate in vacuo.

- Purification: Recrystallize from Ethanol/Hexanes or purify via flash column chromatography (

  , gradient 0-15% EtOAc in Hexanes).

Synthesis Workflow Diagram



Click to download full resolution via product page

Figure 2: Step-by-step synthetic workflow for the Schotten-Baumann esterification.[3][4]

Part 3: Analytical Characterization

As this specific ester is an intermediate, experimental spectral data may not be available in aggregated databases. Below are the predicted spectroscopic signatures based on chemometric principles.

Proton NMR (H-NMR, 400 MHz,)

© 2026 BenchChem. All rights reserved.

Chemical Shift ( )	Multiplicity	Integration	Assignment
8.00 – 7.90	Multiplet	1H	H-3 of nitrobenzoate (ortho to)
7.75 – 7.60	Multiplet	2H	H-4, H-6 of nitrobenzoate
7.60 – 7.55	Multiplet	1H	H-5 of nitrobenzoate
7.55	Singlet (broad)	1H	H-2' of bromobenzyl (between Br and alkyl)
7.45	Doublet	1H	H-4' of bromobenzyl (ortho to Br)
7.35	Doublet	1H	H-6' of bromobenzyl
7.25	Triplet	1H	H-5' of bromobenzyl
5.45	Singlet	2H	Benzylic

Note: The benzylic protons are significantly deshielded (~5.45 ppm) due to the ester oxygen and the aromatic ring.

Infrared Spectroscopy (IR)

- 1735 cm^{-1}: Strong stretch (Ester).
- 1530 cm^{-1} & 1350 cm^{-1}: Strong stretches (Nitro group, asymmetric/symmetric).
- 1270 cm^{-1}: stretch (Ester).

© 2026 BenchChem. All rights reserved.

Part 4: Applications & Reactivity[5][6][7][8]

This molecule is designed as a bifunctional scaffold. The two aromatic rings are chemically distinct, allowing for orthogonal functionalization.

Chemoselective Transformations

- Suzuki-Miyaura Coupling (Bromide Handle): The 3-bromo position is active for Pd-catalyzed cross-coupling with aryl boronic acids. The nitro group generally tolerates these conditions, allowing the extension of the benzyl arm.
  - Reagents:

    ,

    ,

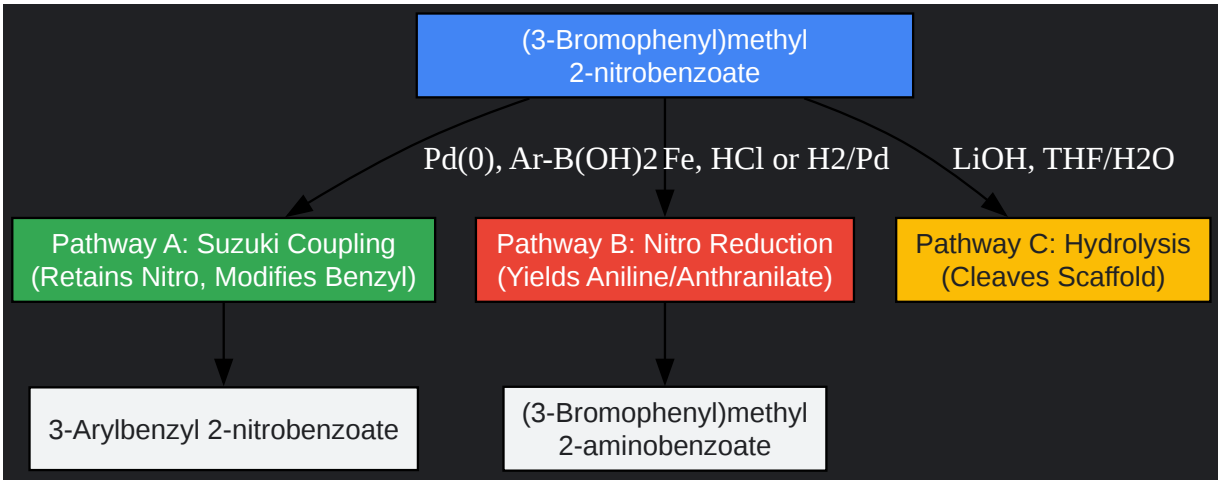
    , Dioxane/Water.
- Nitro Reduction (Nitro Handle): The 2-nitro group can be reduced to an aniline (anthranilic acid derivative). This often leads to spontaneous lactamization if the ester bond is cleaved, or allows for subsequent amide coupling.
  - Reagents:

    or

    .
- Ester Hydrolysis: The ester bond is susceptible to base hydrolysis (saponification). However, the ortho-nitro group provides some steric protection compared to para-isomers.

Reactivity Map (DOT)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 3: Divergent synthetic pathways available for the scaffold.

Part 5: Safety & Handling

- Hazards: As a nitro-aromatic ester, the compound should be treated as potentially toxic and a skin sensitizer. The precursor, 3-bromobenzyl alcohol, is an irritant. 2-Nitrobenzoyl chloride is corrosive and lachrymatory.
- Storage: Store in a cool, dry place. Nitro compounds can be energetic; avoid high heat or friction.
- Disposal: All organic waste containing halogenated aromatics must be segregated for high-temperature incineration.

References

- IUPAC Nomenclature Rules: Favre, H. A., & Powell, W. H. (Eds.). (2013).[5] Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013. Royal Society of Chemistry. [Link]
- Esterification Protocols (Steglich/Acid Chloride): Neises, B., & Steglich, W. (1978). Simple Method for the Esterification of Carboxylic Acids. Angewandte Chemie International Edition, 17(7), 522-524. [Link]

© 2026 BenchChem. All rights reserved.

- Chemistry of Nitrobenzoic Acids: Bowman, W. R. (1988). Reactivity of Nitro-compounds. In: Patai's Chemistry of Functional Groups. Wiley. [Link]
- Ortho-Effect in Benzoates: Kavalek, J., et al. (1971). Dissociation constants and kinetics of hydrolysis of substituted 2-nitrobenzoic acid esters. Collection of Czechoslovak Chemical Communications. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. The influence of the nitro-group upon side-chain reactivity. Part III. The influence of steric and mesomeric interaction factors on the rates of alkaline hydrolysis of ethyl nitrobenzoates - Journal of the Chemical Society B: Physical Organic (RSC Publishing) [pubs.rsc.org]
- 2. Page loading... [wap.guidechem.com]
- 3. CN103880683A - Chemical synthesis method of 3-bromo-2-nitrobenzaldehyde - Google Patents [patents.google.com]
- 4. Chemical synthesis method of 3-bromo-2-nitrobenzaldehyde - Eureka | Patsnap [eureka.patsnap.com]
- 5. Nitrobenzoates and Nitrothiobenzoates with Activity against M. tuberculosis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(3-Bromophenyl)methyl 2-nitrobenzoate IUPAC name]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b5631247/docs#3-bromophenyl-methyl-2-nitrobenzoate-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.